

A Technical Guide to High-Purity Abscisic Acid-d6 for Researchers

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Compound of Interest

Compound Name: *Abscisic acid-d6*

Cat. No.: *B563147*

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of commercially available high-purity **abscisic acid-d6** (ABA-d6), a crucial tool for quantitative studies in plant biology and beyond. This document details the specifications of ABA-d6 from various suppliers, provides a comprehensive experimental protocol for its use as an internal standard in mass spectrometry-based quantification, and illustrates the core abscisic acid signaling pathway.

Commercial Suppliers of High-Purity Abscisic Acid-d6

High-purity ABA-d6 is available from several reputable suppliers. The following table summarizes the key quantitative data for their products to facilitate easy comparison. Researchers should always refer to the supplier's certificate of analysis for lot-specific information.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Isotopic Enrichment	Physical Format
Cayman Chemical	(+)-Abscisic Acid-d6	721948-65-8	C ₁₅ H ₁₄ D ₆ O ₄	≥99% deuterated forms (d1-d6) [1]	Solid
MedChemExpress	Abscisic acid-d6	721948-65-8	C ₁₅ H ₁₄ D ₆ O ₄	98.69%	Solid
Veephrho	Abscisic Acid-D6	721948-65-8	C ₁₅ H ₁₄ D ₆ O ₄	Not specified	Not specified
LGC Standards	(+)-cis,trans-Abscisic Acid-d6	721948-65-8	C ₁₅ H ₁₄ D ₆ O ₄	Not specified	Not specified
Biomol	(+)-Abscisic Acid-d6	721948-65-8	C ₁₅ H ₁₄ D ₆ O ₄	>99% deuterated forms (d1-d6)	Solid
Santa Cruz Biotechnology	(+)-cis,trans-Abscisic Acid-d6	721948-65-8	C ₁₅ H ₁₄ D ₆ O ₄	Not specified	Solid

Experimental Protocol: Quantification of Abscisic Acid in Plant Tissues using ABA-d6 and LC-MS/MS

This protocol details a standard method for the extraction and quantification of endogenous abscisic acid from plant tissues using isotope dilution with ABA-d6 as an internal standard, followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

- High-purity **Abscisic Acid-d6** (from a reputable supplier)
- Methanol (LC-MS grade)

- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Plant tissue (e.g., leaves, seeds, roots)
- Liquid nitrogen
- Mortar and pestle or tissue homogenizer
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Centrifuge
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure

- Sample Preparation and Extraction
 1. Immediately freeze fresh plant tissue in liquid nitrogen to quench metabolic activity.
 2. Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle or a cryogenic grinder.
 3. Weigh approximately 50-100 mg of the frozen powder into a pre-chilled microcentrifuge tube.
 4. Add a known amount of **Abscisic Acid-d6** internal standard solution to each sample. The amount should be comparable to the expected endogenous ABA concentration.
 5. Add 1 mL of extraction solvent (e.g., 80% methanol in water with 1% formic acid) to each tube.
 6. Vortex thoroughly and incubate on a shaker at 4°C for at least 1 hour.

7. Centrifuge at 14,000 rpm for 10 minutes at 4°C.
8. Carefully transfer the supernatant to a new tube.
9. For cleaner samples, a Solid Phase Extraction (SPE) step can be performed. Condition a C18 SPE cartridge with methanol followed by water. Load the supernatant and wash with water. Elute the ABA and ABA-d6 with methanol or acetonitrile.
10. Dry the eluate under a gentle stream of nitrogen or using a vacuum concentrator.
11. Reconstitute the dried extract in a small volume (e.g., 100 μ L) of the initial mobile phase for LC-MS/MS analysis.

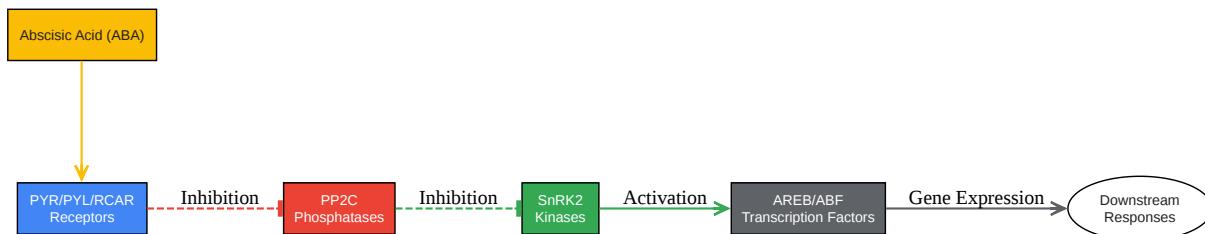
- LC-MS/MS Analysis
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile or methanol.
 - Gradient: A typical gradient would start with a low percentage of mobile phase B, ramp up to a high percentage to elute the analytes, and then return to the initial conditions for equilibration.
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 5-10 μ L.
 - Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode is typically used for ABA analysis.
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both endogenous ABA and the ABA-d6 internal standard.

- ABA: m/z 263.1 → 153.1 (quantifier), 263.1 → 219.1 (qualifier)
- ABA-d6: m/z 269.1 → 159.1 (quantifier)
- Optimize other MS parameters such as capillary voltage, gas flows, and collision energy for maximum sensitivity.

- Data Analysis
 1. Integrate the peak areas for the quantifier MRM transitions of both endogenous ABA and ABA-d6.
 2. Calculate the ratio of the peak area of endogenous ABA to the peak area of the ABA-d6 internal standard.
 3. Create a calibration curve using a series of standards with known concentrations of unlabeled ABA and a constant concentration of ABA-d6. Plot the peak area ratio (ABA/ABA-d6) against the concentration of ABA.
 4. Use the linear regression equation from the calibration curve to determine the concentration of endogenous ABA in the samples.

Visualizing the Abscisic Acid Signaling Pathway

The following diagram, generated using the DOT language, illustrates the core signaling pathway of Abscisic Acid in plant cells. This pathway is crucial for various physiological processes, including stress responses and developmental regulation.

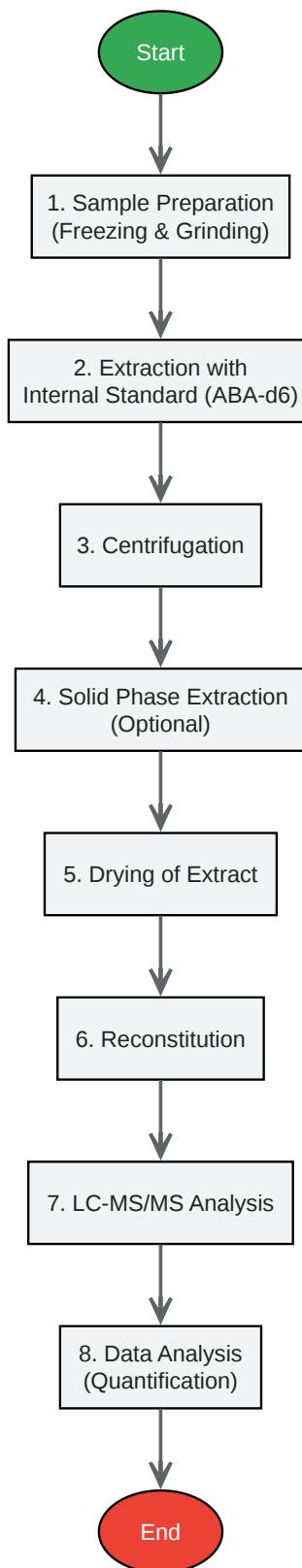


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Core Abscisic Acid (ABA) signaling pathway in plant cells.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for ABA quantification.



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Workflow for the quantification of Abscisic Acid using ABA-d6.

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References

- 1. caymanchem.com [caymanchem.com]
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